

Application Notes and Protocols for Afloqualone-Induced Muscle Relaxation in Rodent Models

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Compound of Interest

Compound Name: Afloqualone

Cat. No.: B1666628

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These application notes provide a comprehensive guide to utilizing **afloqualone**, a quinazolinone derivative and GABA-A receptor agonist, for inducing muscle relaxation in rodent models. This document outlines the mechanism of action, effective dosages, and detailed protocols for key behavioral and physiological assessments.

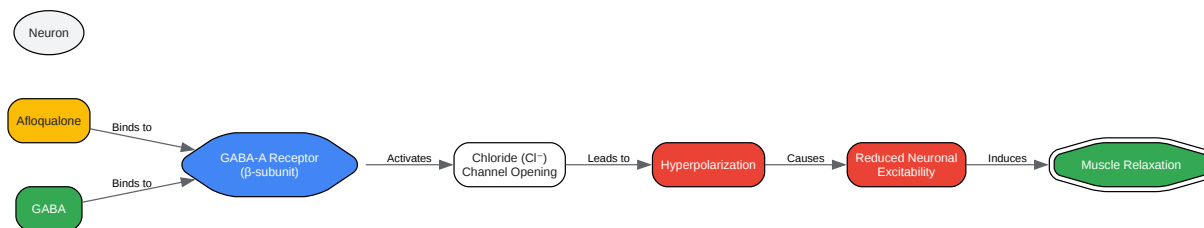
Introduction

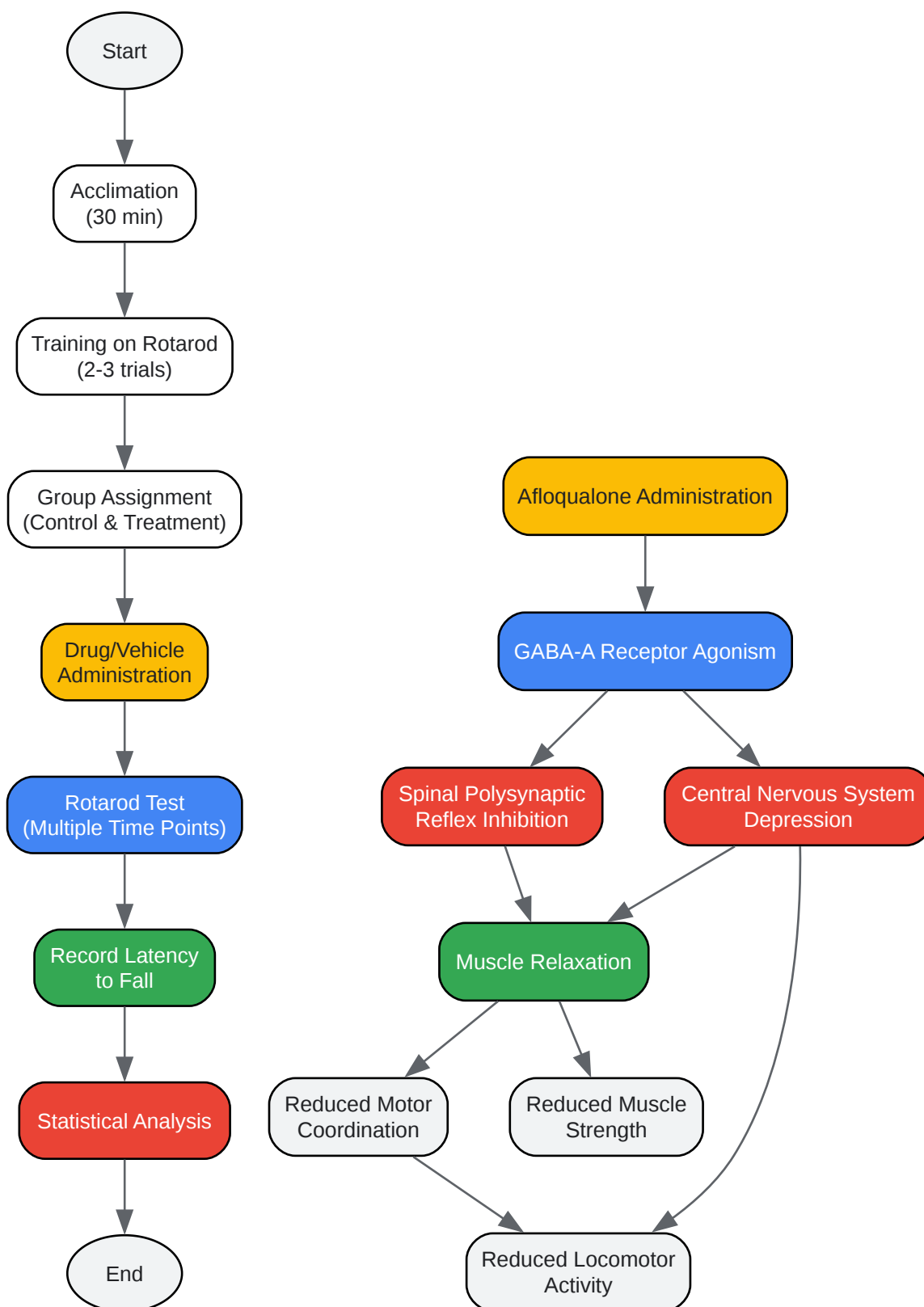
Afloqualone is a centrally acting muscle relaxant that exerts its effects primarily through the potentiation of gamma-aminobutyric acid (GABA), the main inhibitory neurotransmitter in the central nervous system.^{[1][2]} By acting as an agonist at the β -subtype of the GABA-A receptor, **afloqualone** enhances the influx of chloride ions into neurons, leading to hyperpolarization and reduced neuronal excitability.^{[1][2]} This results in a decrease in muscle tone and alleviation of muscle spasms. Notably, **afloqualone** demonstrates a more selective inhibition of polysynaptic reflexes over monosynaptic reflexes, suggesting a targeted action on spinal cord pathways involved in muscle tone regulation.^[3]

Mechanism of Action

Afloqualone's primary mechanism involves the positive allosteric modulation of GABA-A receptors. This action is distinct from benzodiazepines, although it shares a similar outcome of

enhanced GABAergic inhibition. The binding of **afloqualone** to the GABA-A receptor increases the receptor's affinity for GABA, leading to a more profound inhibitory effect at the synapse. This enhanced inhibition is particularly effective in the spinal cord, where it dampens the polysynaptic pathways responsible for maintaining muscle tone.





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